

Application Note: High-Fidelity UV-Vis Spectroscopic Profiling of LSD Hydrobromide in Methanol

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Compound of Interest

Compound Name: *Lsd hydrobromide*

CAS No.: 74023-39-5

Cat. No.: B12755521

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Abstract & Scope

This application note details the protocol for the ultraviolet-visible (UV-Vis) spectrophotometric analysis of Lysergic Acid Diethylamide (LSD) Hydrobromide in methanol. While Liquid Chromatography (HPLC) is the standard for separation, UV-Vis spectroscopy remains a critical tool for rapid purity assessment, concentration verification of stock solutions, and degradation monitoring.

This guide addresses the specific challenges of the hydrobromide salt form (

), including molecular weight corrections during gravimetric preparation and the compound's extreme photosensitivity. The protocol establishes a self-validating workflow to ensure data integrity compliant with forensic and pharmaceutical standards.

Theoretical Background

The Chromophore System

The UV absorption of LSD arises from the ergoline ring system, specifically the conjugated double bonds in the indole moiety and the

unsaturation. In methanol, LSD exhibits two characteristic absorption bands:

- Primary Band (): ~310 nm (Molar Absorptivity). This band is preferred for quantification due to higher selectivity and lower solvent interference.
- Secondary Band (): ~225 nm (Higher intensity, but prone to interference from solvent impurities and stray light).

Solvent Selection: Methanol

Methanol (MeOH) is the solvent of choice due to:

- Solubility: The hydrobromide salt is highly soluble in polar protic solvents.
- UV Cutoff: Methanol has a UV cutoff of ~205 nm, allowing clear resolution of the secondary peak at 225 nm.
- Stability: Unlike acidic aqueous solutions which can catalyze hydration, neutral methanol minimizes rapid chemical degradation, provided light exclusion is maintained.

Safety & Compliance (Critical)

- Controlled Substance: LSD is a Schedule I (US) / Class A (UK) substance.^[1] All handling must occur within a licensed facility with strict chain-of-custody logging.
- Photosensitivity: LSD rapidly isomerizes to iso-LSD and photo-oxidizes under ambient light. All procedures must be performed under yellow safety lights or in amber glassware.
- Toxicity: Extremely potent psychotropic. Handle as a high-hazard material. Double-glove and work inside a certified fume hood.

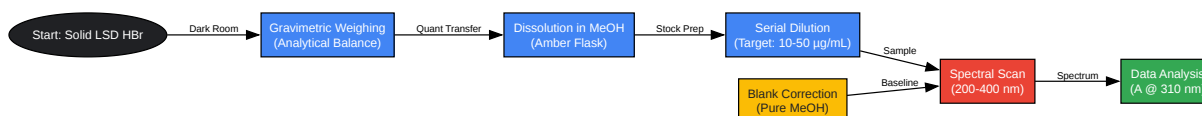
Materials & Equipment

- Analyte: **LSD Hydrobromide** (Reference Standard Grade, >98% purity).
- Solvent: Methanol, HPLC/Spectrophotometric Grade (cutoff <205 nm).
- Instrument: Double-beam Scanning UV-Vis Spectrophotometer (Bandwidth 2 nm).
- Cuvettes: Matched Quartz Cuvettes (10 mm path length). Glass/Plastic are unsuitable for UV <320 nm.[2]
- Glassware: Class A Volumetric Flasks (Amberized).

Experimental Protocol

Workflow Overview

The following diagram outlines the critical path for sample preparation and analysis, emphasizing the "Dark Workflow" to prevent degradation.



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Figure 1: Analytical workflow for **LSD Hydrobromide** UV-Vis profiling. Note the emphasis on amber glassware and dark room conditions.

Step-by-Step Procedure

Step 1: Stock Solution Preparation (

)

- Calculate the target mass. For

of stock:

- Target Mass =

.

- Note: Ensure the balance is calibrated. The hydrobromide salt (

) is heavier than the freebase (

).

- Weigh

of LSD HBr into a

amber volumetric flask.

- Add ~5 mL of HPLC-grade Methanol. Swirl gently to dissolve (sonicate for <30s if necessary, avoiding heat).

- Dilute to volume with Methanol. Cap and invert 10x to mix.

- Concentration:

(or

).

Step 2: Working Standard Preparation (

)

- Pipette

of Stock Solution into a

amber volumetric flask.

- Dilute to volume with Methanol.

- Final Concentration:

(

).

- Target Absorbance: Based on estimated

,

AU (Ideal linear range).

Step 3: Instrument Setup

- Mode: Absorbance.[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)
- Range: 200 nm – 400 nm.
- Scan Speed: Medium (approx. 200-400 nm/min).
- Slit Width: 2.0 nm.
- Baseline Correction: Perform a baseline scan with pure Methanol in both sample and reference cuvettes.

Step 4: Measurement

- Rinse the sample cuvette twice with the Working Standard.
- Fill cuvette (avoid bubbles).
- Insert into the sample holder and acquire spectrum immediately.
- Record the Absorbance at
(approx. 310 nm).[\[2\]](#)[\[4\]](#)

Data Analysis & Interpretation

Spectral Features

The resulting spectrum should display the following characteristics:

Feature	Wavelength ()	Expected Absorbance ()	Structural Assignment
Primary Peak			Indole Conjugation ()
Valley (Min)			Spectral Trough
Secondary Peak		(May saturate)	Benzene ring excitation

Quantitative Calculation

To determine the precise concentration or validate the purity, use the Beer-Lambert Law:

Where:

- = Absorbance at 310 nm.^{[2][4]}
- = Molar Absorptivity ().
- = Concentration ().
- ngcontent-ng-c1989010908="" _nghost-ng-c2127666394="" class="inline ng-star-inserted">>
= Path length (1 cm).^{[3][4][7]}

Self-Validation Check: If using a Certified Reference Material (CRM), calculate the experimental

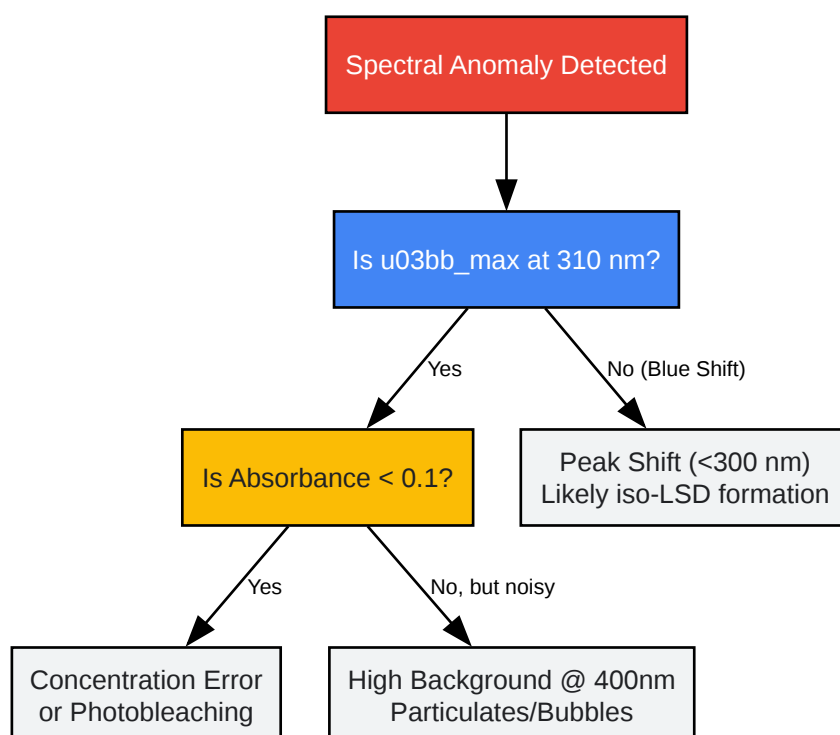
. It should fall within 5% of literature values (approx. 7000-8000 for the salt).

Correction for Salt Form: If comparing to literature values for LSD Freebase (

), apply the mass correction factor:

Troubleshooting & Stability Logic

Common spectral anomalies often stem from degradation. Use the following logic tree to diagnose issues.



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Figure 2: Diagnostic logic for troubleshooting UV-Vis spectra of LSD.

Key Troubleshooting Tips:

- **Blue Shift:** If the peak at 310 nm shifts towards 290-300 nm, significant isomerization to iso-LSD has occurred due to light exposure [1].
- **Bubbles:** Methanol is volatile. Microbubbles can form on the cuvette walls, causing artificial baseline elevation. Degas solvent or tap cuvette gently.

- Reference Mismatch: Ensure the blank methanol is from the same bottle as the solvent used for dilution to subtract solvent impurities accurately [2].

References

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